

DRP1i27 dihydrochloride solubility and preparation issues

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Compound of Interest		
Compound Name:	DRP1i27 dihydrochloride	
Cat. No.:	B10857957	Get Quote

DRP1i27 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the effective use of **DRP1i27 dihydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is DRP1i27 dihydrochloride and what is its mechanism of action?

A1: **DRP1i27 dihydrochloride** is a potent and specific small molecule inhibitor of the human Dynamin-related protein 1 (Drp1).[1][2][3] Drp1 is a GTPase that plays a crucial role in mitochondrial fission. **DRP1i27 dihydrochloride** functions by directly binding to the GTPase domain of Drp1, forming hydrogen bonds with Gln34 and Asp218.[1][3] This interaction inhibits the enzymatic activity of Drp1, preventing the constriction and division of mitochondria.[4][5] The result is a shift in mitochondrial dynamics towards a more fused or elongated mitochondrial network.[4][6] The inhibitory effect of DRP1i27 is dependent on the presence of Drp1, as it does not affect mitochondrial morphology in Drp1 knock-out cells.[4][6]

Q2: What is the recommended working concentration for **DRP1i27 dihydrochloride** in cell culture?



A2: The optimal working concentration of **DRP1i27 dihydrochloride** can vary depending on the cell type and specific experimental conditions. However, published studies have demonstrated significant inhibition of mitochondrial fission and cytoprotective effects in the concentration range of 10-50 μ M.[4][6] It is highly recommended to perform a dose-response experiment, for example with concentrations ranging from 1 μ M to 100 μ M, to determine the most effective concentration for your specific cell line and assay.[4]

Q3: How should I prepare and store DRP1i27 dihydrochloride stock solutions?

A3: Proper preparation and storage of **DRP1i27 dihydrochloride** are critical for maintaining its activity. It is soluble in DMSO.[4] For long-term storage, the solid compound should be kept at -20°C.[4] Stock solutions prepared in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] When preparing solutions, ensure the compound is fully dissolved; sonication can be used to aid dissolution.[2][4]

Troubleshooting Guide

Problem: No visible change in mitochondrial morphology after treatment with **DRP1i27 dihydrochloride**.



Troubleshooting & Optimization

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Potential Cause	Troubleshooting Step		
Incorrect Compound Concentration	Perform a dose-response experiment with a range of concentrations (e.g., 1 μM to 100 μM) to determine the optimal concentration for your cell line.[4]		
Compound Insolubility or Aggregation	Ensure the stock solution is fully dissolved, using sonication if necessary. Prepare fresh dilutions in pre-warmed culture medium for each experiment. At high concentrations, DRP1i27 has the potential to aggregate.[4]		
Compound Instability	Prepare fresh working solutions from a frozen stock for each experiment. The stability of DRP1i27 in cell culture media over extended periods has not been extensively reported, so for experiments longer than 24 hours, consider replenishing the media with fresh compound.[4]		
Insufficient Incubation Time	The optimal incubation time can vary between cell types. Perform a time-course experiment (e.g., 2, 4, 8, 12, 24 hours) to determine the ideal duration for your experiment.[4]		
Variability in Cell Culture Conditions	Maintain consistent cell culture conditions, including cell density, passage number, and media composition, as these factors can influence cellular response.[4]		

Problem: Observed cytotoxicity after treatment.



Potential Cause	Troubleshooting Step	
Solvent Toxicity	Ensure the final concentration of the solvent (e.g., DMSO) in your culture medium is nontoxic to your cells (typically ≤0.1%). Always include a vehicle control (media with the same concentration of solvent) in your experiments.[4]	
High Compound Concentration	High concentrations of DRP1i27 may induce cytotoxicity. Determine the optimal, non-toxic concentration range for your specific cell line through a dose-response experiment.	

Data Presentation

Table 1: Solubility and Storage of DRP1i27 Dihydrochloride

Parameter	Solvent	Maximum Concentration	Storage Conditions	Stability
Solid Powder	-	-	-20°C (3 years), 4°C (2 years)	Stable under specified conditions.[7]
Stock Solution	DMSO	100 mg/mL (272.88 mM)	-80°C or -20°C (aliquoted)	6 months at -80°C, 1 month at -20°C.[1][8]
In Vitro Working Solution	Cell Culture Medium	Dependent on final assay concentration (typically 0-50 μM)	Prepare fresh from stock	Use immediately. [8]
In Vivo Formulation	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.82 mM)	Prepare fresh	Use on the same day.[2][8]



Experimental Protocols

Protocol 1: Preparation of **DRP1i27 Dihydrochloride** Stock Solution (10 mM in DMSO)

Materials:

- DRP1i27 dihydrochloride (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **DRP1i27 dihydrochloride** vial to room temperature before opening.
- Weigh the required amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.439 mg of DRP1i27 dihydrochloride (Molecular Weight: 439.38 g/mol).
- Add the appropriate volume of anhydrous DMSO to the solid compound.
- Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[8]
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[8]
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Protocol 2: In Vitro Assay for Mitochondrial Morphology

Materials:

Cells seeded on glass-bottom dishes or coverslips



- DRP1i27 dihydrochloride stock solution (10 mM in DMSO)
- Complete cell culture medium
- Mitochondrial fluorescent probe (e.g., MitoTracker™ Red CMXRos)
- Phosphate-buffered saline (PBS)
- Fluorescence microscope

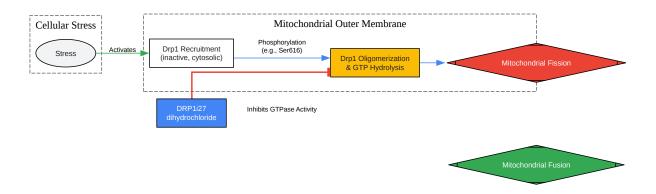
Procedure:

- Cell Seeding: Seed cells at an appropriate density to allow for clear visualization of individual cells and their mitochondrial networks. Allow cells to adhere overnight.[8]
- Compound Treatment:
 - Prepare a series of dilutions of the DRP1i27 dihydrochloride stock solution in complete, pre-warmed cell culture medium to achieve the desired final concentrations (e.g., 1, 5, 10, 25, 50 μM).[8]
 - Ensure the final DMSO concentration in the culture medium is non-toxic (e.g., ≤0.1%).[4]
 - Include a vehicle control (DMSO only) in your experimental setup.[4][8]
- Remove the old medium from the cells and replace it with the medium containing DRP1i27 dihydrochloride or vehicle.
- Incubate the cells for the desired treatment duration (e.g., 2, 6, 12, or 24 hours).[8]
- Mitochondrial Staining: Approximately 30 minutes before the end of the treatment period, add a suitable mitochondrial dye (e.g., MitoTracker™ Red CMXRos) to the culture medium at the manufacturer's recommended concentration. Incubate for 15-30 minutes at 37°C.[8]
- Fixation and Imaging:
 - Wash the cells twice with pre-warmed PBS.



- Acquire fluorescence images of the mitochondria using a fluorescence microscope. It is recommended to capture images from multiple random fields for each condition.[4]
- Image Analysis: Use image analysis software to quantify mitochondrial morphology. Common parameters include mitochondrial length, branching, and network area.

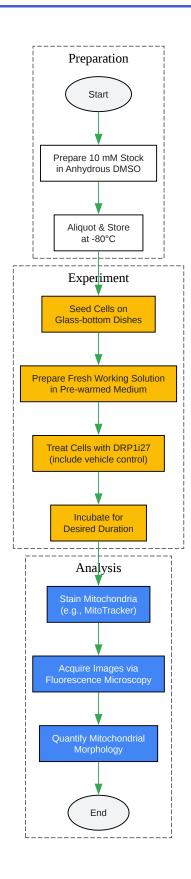
Visualizations



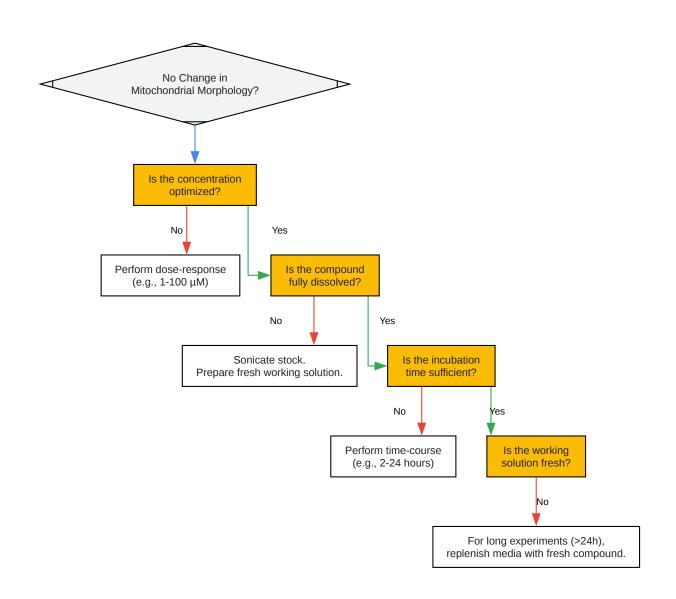
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Caption: DRP1 signaling pathway and inhibition by **DRP1i27 dihydrochloride**.









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